

Application Notes: Protein Kinase C (660-673) Peptide for In Vitro Assays

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Compound of Interest

Compound Name: Protein Kinase C (660-673)

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Introduction

Protein Kinase C (PKC) is a family of serine/threonine kinases that play crucial roles in a multitude of cellular signaling pathways, including cell proliferation, differentiation, apoptosis, and gene expression.[1][2] The diverse functions of PKC isoforms are tightly regulated by second messengers and their specific subcellular localization, which is often mediated by interactions with anchoring proteins known as Receptors for Activated C Kinase (RACKs).[3][4][5]

The **Protein Kinase C (660-673)** peptide, also identified as PKC β II (660-673), corresponds to a sequence within the C-terminal V5 domain of the PKC β II isoform.[6][7] Crucially, this region is not a substrate for phosphorylation but is a key binding site for RACK1, the selective anchoring protein for PKC β II.[6][8] Therefore, the primary application of this peptide in in vitro assays is not as a kinase substrate, but as a specific modulator to study and inhibit the interaction between PKC β II and RACK1.[6][8][9]

These application notes provide detailed protocols for utilizing the PKC (660-673) peptide in two distinct assay formats: a competitive binding assay to screen for disruptors of the PKC-

RACK1 interaction, and a kinase activity assay where the peptide acts as an inhibitor of RACK1-potentiated PKC phosphorylation.

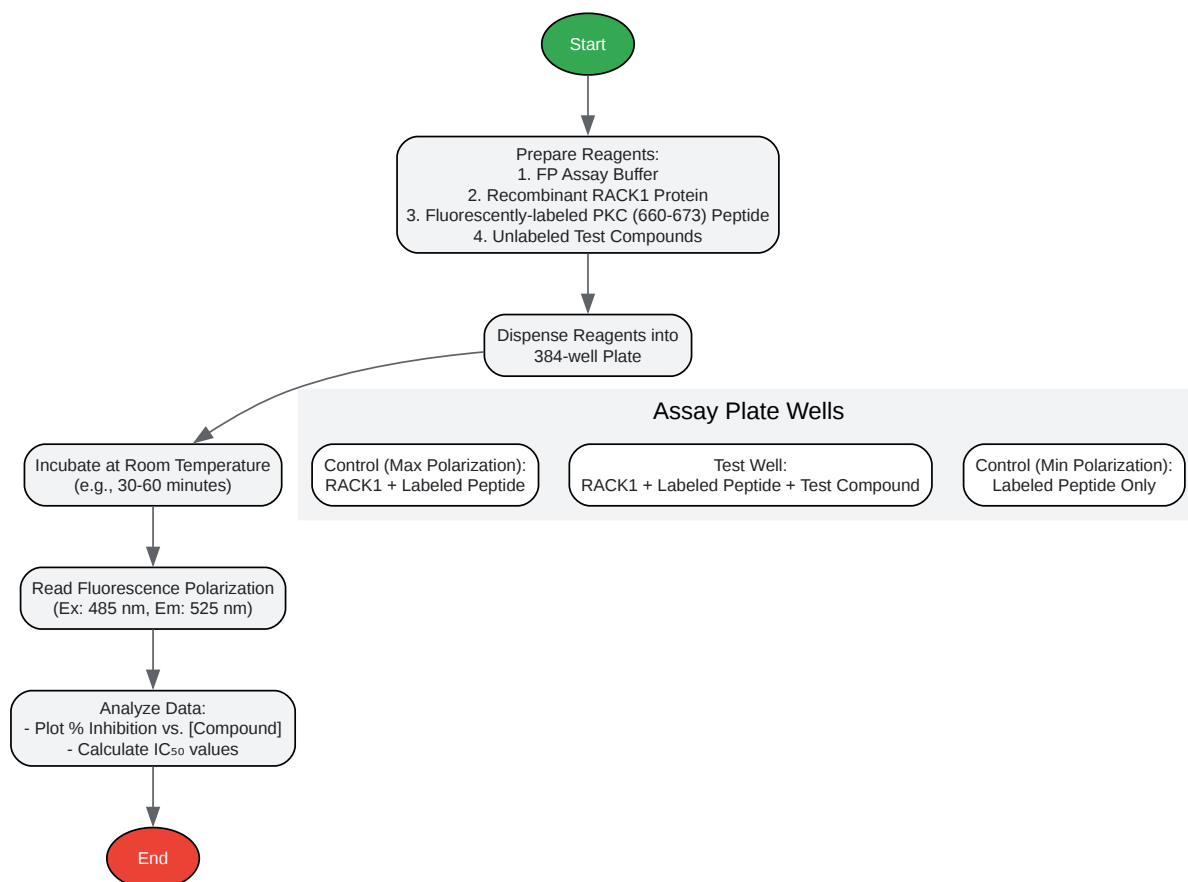
Peptide Specifications

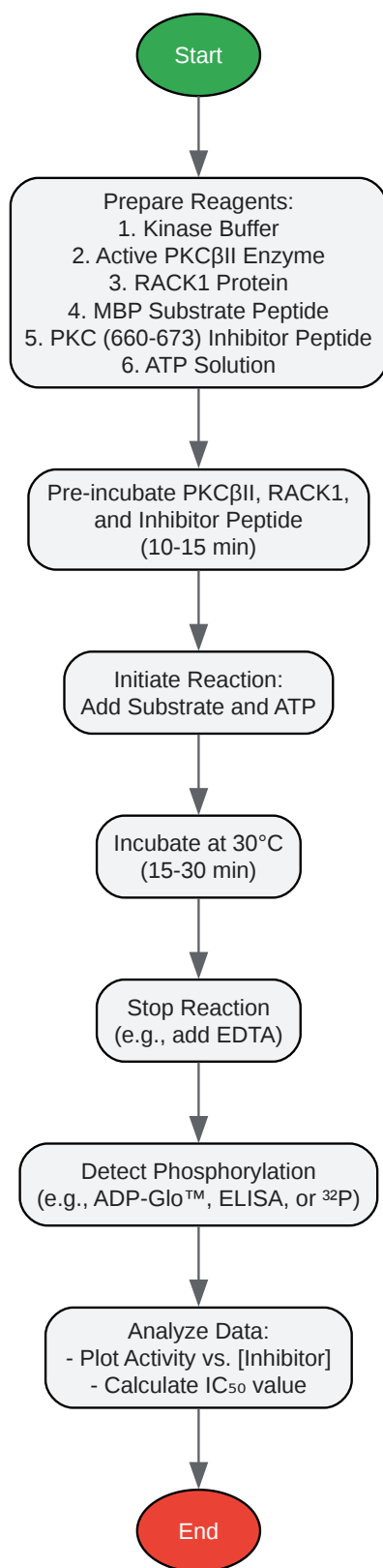
The physical and chemical properties of the PKC (660-673) peptide are summarized below.

Property	Value	Reference
Peptide Name	Protein Kinase C (660-673)	[10]
Synonyms	PKC β II (660-673), PKC β II V5 Peptide	[10]
Sequence	SFVNSEFLKPEVKS	[10]
Molecular Formula	C74H115N17O23	
Molecular Weight	1610.81 g/mol	
Primary Application	RACK1-Binding / PPI Inhibitor	[6][10]
Solubility	Soluble in water (H ₂ O)	[10]
Storage	Store lyophilized powder at -20°C.	

Signaling Pathway Context: PKC β II and RACK1

The activation of conventional PKC isoforms like PKC β II is initiated by signals that lead to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into diacylglycerol (DAG) and inositol 1,4,5-trisphosphate (IP₃). IP₃ triggers the release of intracellular calcium (Ca²⁺). Both DAG and Ca²⁺ are required to recruit PKC β II to the cell membrane and induce a conformational change that relieves autoinhibition. For sustained and localized signaling, activated PKC β II binds to the scaffolding protein RACK1, which anchors the kinase in proximity to its specific substrates, thereby ensuring signaling specificity. The PKC (660-673) peptide mimics the V5 binding site on PKC β II, and can therefore be used to competitively disrupt this critical interaction.





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